

1,7-Heptanediol: A Comprehensive Technical Guide to its Industrial and Research Applications

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Compound of Interest

Compound Name: 1,7-Heptanediol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1,7-Heptanediol, a linear diol with the chemical formula $\text{HO}(\text{CH}_2)_7\text{OH}$, is a versatile chemical intermediate with growing potential in a multitude of industrial and research settings. Its unique seven-carbon chain imparts a desirable balance of flexibility and hydrophobicity, making it a valuable building block in polymer chemistry, a functional ingredient in cosmetics, and a promising component in pharmaceutical formulations. This technical guide provides an in-depth exploration of the synthesis, properties, and applications of **1,7-Heptanediol**, with a focus on quantitative data, detailed experimental protocols, and the visualization of key processes.

Introduction

1,7-Heptanediol is a colorless, viscous liquid at room temperature, soluble in water and organic solvents.^[1] Its bifunctional nature, with hydroxyl groups at both ends of a seven-carbon chain, allows it to participate in a variety of chemical reactions, most notably polymerization. This guide will delve into its primary applications, including its role as a monomer in the synthesis of polyesters and polyurethanes, its function as a plasticizer, its use in the cosmetics industry as a humectant and emollient, and its potential in drug delivery systems as a solvent and penetration enhancer.^{[2][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **1,7-Heptanediol** is presented in Table 1. This data is crucial for its handling, storage, and application in various formulations.

Table 1: Physicochemical Properties of **1,7-Heptanediol**

Property	Value	Reference(s)
CAS Number	629-30-1	[4][5]
Molecular Formula	C ₇ H ₁₆ O ₂	[4]
Molecular Weight	132.20 g/mol	[4]
Appearance	Colorless to light yellow liquid	[3]
Melting Point	17-19 °C	[3]
Boiling Point	259 °C	[3]
Density	0.951 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.455	[3]
Solubility	Soluble in water, slightly soluble in ether	[6]

Synthesis of 1,7-Heptanediol

1,7-Heptanediol can be synthesized through various routes. A common laboratory-scale synthesis involves the reduction of a pimelic acid derivative, such as dimethyl pimelate.

Experimental Protocol: Synthesis from Dimethyl Pimelate

This protocol details the reduction of dimethyl pimelate using lithium aluminum hydride (LiAlH₄) in tetrahydrofuran (THF).

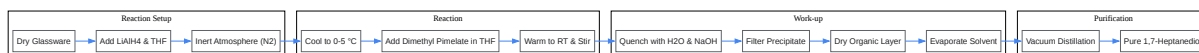
Materials:

- Dimethyl pimelate
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous tetrahydrofuran (THF)
- Water
- 15% Sodium hydroxide solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for inert atmosphere reactions
- Distillation apparatus

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser, and a nitrogen inlet, add a calculated amount of LiAlH_4 to anhydrous THF under a nitrogen atmosphere.
- Cool the stirred suspension to 0-5 °C using an ice bath.
- Dissolve dimethyl pimelate in anhydrous THF and add it dropwise to the LiAlH_4 suspension via the dropping funnel, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Cool the reaction mixture back to 0-5 °C and cautiously quench the excess LiAlH_4 by the sequential dropwise addition of water, followed by 15% sodium hydroxide solution, and then more water.
- Filter the resulting precipitate and wash it thoroughly with THF.
- Combine the filtrate and the washings, and dry the organic layer over anhydrous sodium sulfate.

- Remove the solvent under reduced pressure to obtain crude **1,7-Heptanediol**.
- Purify the crude product by vacuum distillation to yield pure **1,7-Heptanediol**.



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Figure 1: Synthesis workflow for **1,7-Heptanediol** from dimethyl pimelate.

Industrial and Research Applications

Polymer Synthesis

1,7-Heptanediol serves as a valuable diol monomer for the synthesis of polyesters and polyurethanes. The length of its seven-carbon chain introduces flexibility into the polymer backbone, influencing the material's mechanical properties.

Aliphatic polyesters synthesized from **1,7-Heptanediol** and a dicarboxylic acid (e.g., adipic acid) are expected to exhibit good flexibility and biodegradability.^[7] While specific data for polyesters based solely on **1,7-Heptanediol** is limited, Table 2 presents typical mechanical properties for long-chain aliphatic polyesters to provide a comparative context.

Table 2: Typical Mechanical Properties of Long-Chain Aliphatic Polyesters

Property	Typical Value Range
Tensile Strength (MPa)	10 - 20
Young's Modulus (MPa)	200 - 400
Elongation at Break (%)	>300

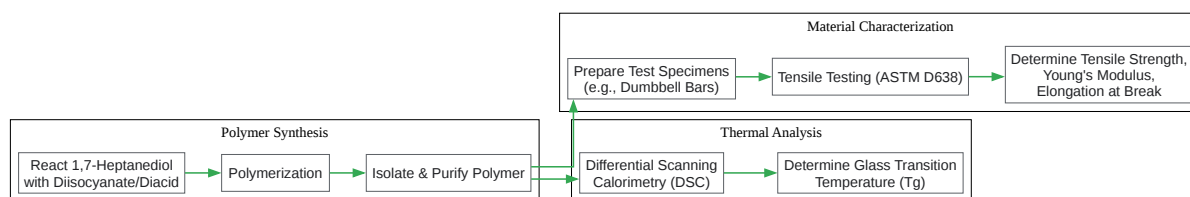
Note: These values are indicative and can vary significantly based on the specific dicarboxylic acid used, molecular weight, and processing conditions.

In polyurethane synthesis, **1,7-Heptanediol** acts as a chain extender or as part of the soft segment. The resulting polyurethanes can range from soft elastomers to more rigid materials, depending on the diisocyanate and other polyols used. The mechanical properties of polyurethanes are highly tunable. Table 3 shows a general comparison of how diol chain length can influence polyurethane properties.

Table 3: Influence of Diol Chain Length on Polyurethane Mechanical Properties (General Trend)

Diol Chain Length	Tensile Strength	Young's Modulus	Elongation at Break
Short (e.g., 1,4-Butanediol)	Higher	Higher	Lower
Medium (e.g., 1,7-Heptanediol)	Moderate	Moderate	Moderate
Long (e.g., 1,10-Decanediol)	Lower	Lower	Higher

Note: This table represents a general trend. The actual properties depend on the complete formulation and synthesis conditions.[\[8\]](#)[\[9\]](#)[\[10\]](#)



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Figure 2: Experimental workflow for the synthesis and characterization of polymers containing **1,7-Heptanediol**.

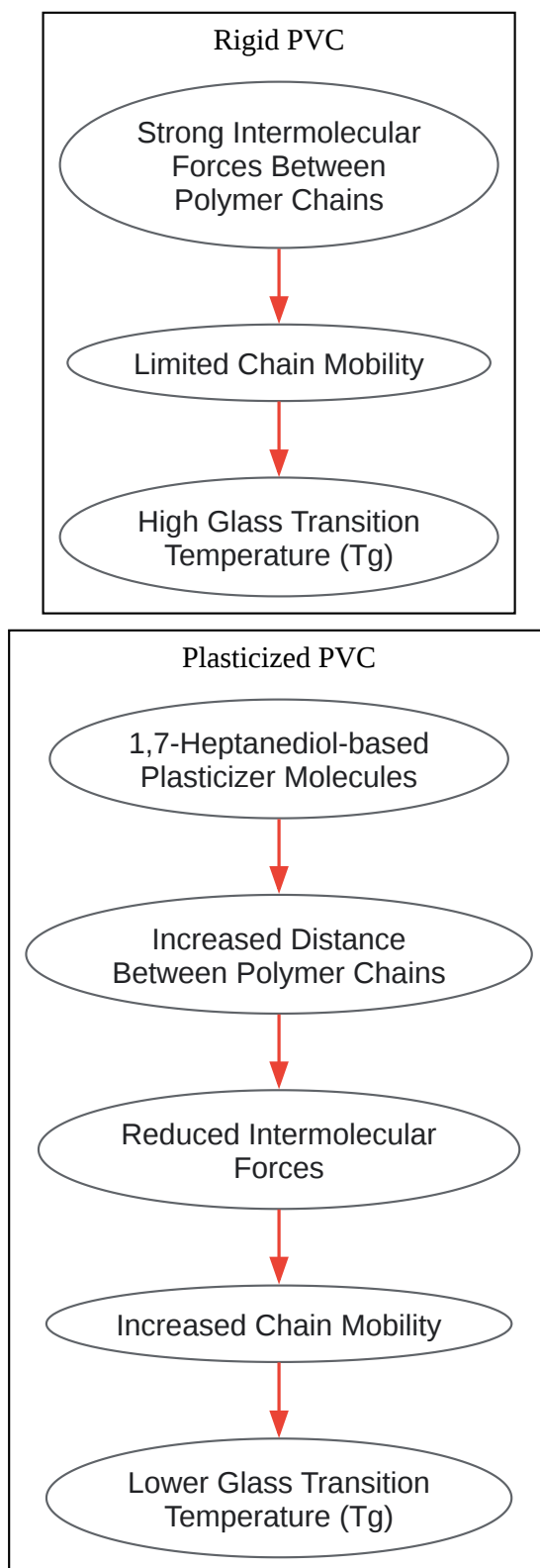
Plasticizers

Esters of **1,7-Heptanediol** can be used as plasticizers for polymers like polyvinyl chloride (PVC). Plasticizers increase the flexibility and reduce the processing temperature of the polymer by lowering its glass transition temperature (Tg). The effectiveness of a plasticizer is influenced by its molecular weight and structure. While specific data for **1,7-Heptanediol**-based plasticizers is not widely available, Table 4 provides a comparative overview of the effect of different diol-based plasticizers on the Tg of PVC.

Table 4: Effect of Diol-Based Dibenzoate Plasticizers on the Glass Transition Temperature (Tg) of PVC

Plasticizer (Diol Base)	Tg of Plasticized PVC (°C)
1,3-Propanediol	35.1
1,5-Pentanediol	25.6
1,6-Hexanediol	23.8
DEHP (Control)	19.5

Data adapted from a comparative study of linear alkyl diol dibenzoates in PVC.[[11](#)] It is expected that plasticizers derived from **1,7-Heptanediol** would exhibit a similar trend, offering good plasticizing efficiency.



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Figure 3: Conceptual diagram of the plasticizing effect of **1,7-Heptanediol** derivatives on PVC.

Cosmetics and Personal Care

1,7-Heptanediol is utilized in cosmetic formulations as a humectant and emollient.^{[2][3]} Its ability to attract and retain moisture makes it beneficial for skin hydration. Its low molecular weight allows for good skin penetration.^[2]

This protocol provides a basic framework for creating a simple O/W emulsion cream incorporating **1,7-Heptanediol**.

Materials:

- Oil Phase:
 - Cetearyl alcohol (emulsifier and thickener)
 - Glyceryl stearate (emulsifier)
 - Caprylic/capric triglyceride (emollient)
- Water Phase:
 - Deionized water
 - **1,7-Heptanediol** (humectant)
 - Glycerin (humectant)
 - Xanthan gum (stabilizer)
- Preservative: (e.g., Phenoxyethanol)
- Beakers, homogenizer, water bath, stirring apparatus.

Procedure:

- Prepare the Water Phase: In a beaker, disperse xanthan gum in glycerin. Add deionized water and **1,7-Heptanediol** and heat to 75-80 °C with stirring until all components are dissolved.

- **Prepare the Oil Phase:** In a separate beaker, combine the oil phase ingredients and heat to 75-80 °C with stirring until all components are melted and uniform.
- **Emulsification:** Slowly add the oil phase to the water phase while homogenizing at high speed. Continue homogenization for several minutes to form a stable emulsion.
- **Cooling:** Begin cooling the emulsion while stirring gently.
- **Add Preservative:** When the temperature is below 40 °C, add the preservative and continue stirring until the cream is smooth and has reached room temperature.

While specific clinical data for **1,7-Heptanediol** is limited, Table 5 presents typical data from a clinical study on a moisturizing cream to illustrate the expected outcomes of a hydrating formulation.

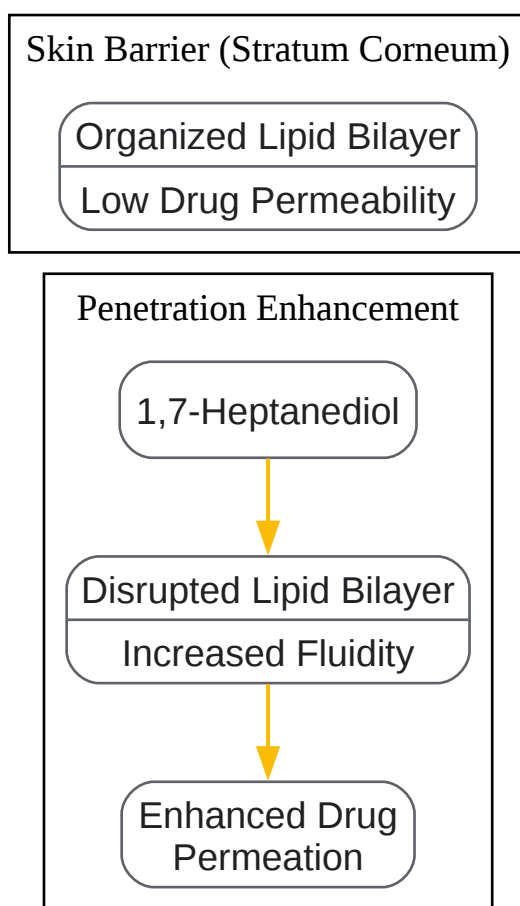
Table 5: Example of Clinical Study Data for a Moisturizing Cream

Parameter	Baseline (Mean)	After 4 Weeks (Mean)	% Improvement
Skin Hydration (Corneometer units)	35.2	48.1	+36.6%
Transepidermal Water Loss (g/h/m ²)	12.5	9.8	-21.6%

Note: This data is for illustrative purposes and does not represent a study conducted specifically with **1,7-Heptanediol**.[\[12\]](#)

Pharmaceutical Applications and Drug Delivery

In the pharmaceutical industry, **1,7-Heptanediol** can function as a solvent or co-solvent to enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).[\[2\]](#) Its amphiphilic nature may also allow it to act as a penetration enhancer in topical and transdermal drug delivery systems by interacting with the lipid bilayers of the stratum corneum and increasing their fluidity.



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Figure 4: Conceptual mechanism of **1,7-Heptanediol** as a penetration enhancer in topical drug delivery.

Safety and Handling

1,7-Heptanediol is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Conclusion

1,7-Heptanediol is a versatile and valuable chemical with a broad and expanding range of applications. Its unique properties make it a key ingredient in the development of advanced polymers, effective cosmetic formulations, and innovative drug delivery systems. Further research into its performance in these and other areas is likely to uncover even more potential

uses for this adaptable diol. The data and protocols presented in this guide offer a solid foundation for researchers and professionals seeking to explore and utilize **1,7-Heptanediol** in their work.

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